

# Solubility of Beryllium Sulfate Tetrahydrate in Water: A Technical Guide

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This technical guide provides a comprehensive overview of the aqueous solubility of **beryllium sulfate tetrahydrate** (BeSO<sub>4</sub>·4H<sub>2</sub>O). The document presents quantitative solubility data, details the experimental protocols for its determination, and includes a visual representation of the experimental workflow. This information is critical for applications in chemical synthesis, materials science, and pharmaceutical development where precise control of solution concentration is paramount.

## **Quantitative Solubility Data**

The solubility of **beryllium sulfate tetrahydrate** in water exhibits a positive correlation with temperature. The data compiled from various sources is summarized in the table below for easy comparison.

Temperature (°C)	Solubility ( g/100 mL of H₂O)
0	36.2
20	40.0
30	30.5
60	54.3



Note: The value at 30°C appears anomalous compared to the general trend and is reported as found in the cited literature.[1][2][3]

## **Experimental Protocols**

The determination of the aqueous solubility of **beryllium sulfate tetrahydrate** is typically performed using the isothermal equilibrium method. This method involves achieving a saturated solution at a constant temperature and subsequently measuring the concentration of the dissolved salt.

Objective: To determine the equilibrium solubility of **beryllium sulfate tetrahydrate** in water at a specified temperature.

#### Materials:

- Beryllium sulfate tetrahydrate (BeSO<sub>4</sub>·4H<sub>2</sub>O), analytical grade
- Deionized water
- Constant temperature water bath or incubator
- Erlenmeyer flasks with stoppers
- Magnetic stirrer and stir bars
- Syringe filters (e.g., 0.45 μm pore size)
- Calibrated thermometer
- Analytical balance
- Drying oven
- Desiccator
- Appropriate glassware (pipettes, burettes, volumetric flasks)

#### Procedure:



#### · Preparation of Saturated Solution:

- An excess amount of beryllium sulfate tetrahydrate is added to a known volume of deionized water in an Erlenmeyer flask. The excess solid ensures that the solution becomes saturated.
- The flask is securely stoppered to prevent evaporation.

#### Equilibration:

- The flask containing the mixture is placed in a constant temperature water bath set to the desired temperature.
- The solution is continuously agitated using a magnetic stirrer to facilitate the dissolution process and ensure the system reaches equilibrium.
- Equilibrium is typically achieved within 24-48 hours, a point at which the concentration of the dissolved salt no longer changes over time. This can be verified by taking measurements at different time intervals until a consistent value is obtained.

#### Sample Withdrawal and Filtration:

- Once equilibrium is reached, agitation is stopped, and the excess solid is allowed to settle.
- A sample of the supernatant (the clear liquid above the solid) is carefully withdrawn using a syringe.
- The syringe is immediately fitted with a filter to remove any undissolved microcrystals, and the filtrate is collected in a pre-weighed container. This step is crucial to avoid overestimation of the solubility.
- Concentration Analysis (Gravimetric Method):
  - A known mass of the clear, saturated solution is transferred to a pre-weighed evaporating dish.
  - The dish is placed in a drying oven at a temperature sufficient to evaporate the water but below the decomposition temperature of the anhydrous salt (e.g., 110-120°C).



- The dish is heated until a constant weight of the dry beryllium sulfate is achieved.
- The dish is then cooled in a desiccator to prevent rehydration before the final weighing.
- · Calculation of Solubility:
  - The mass of the dissolved beryllium sulfate is determined by subtracting the weight of the empty evaporating dish from the final weight of the dish with the dried salt.
  - The mass of the water in the sample is calculated by subtracting the mass of the dried salt from the initial mass of the saturated solution sample.
  - The solubility is then expressed as grams of beryllium sulfate per 100 mL of water, taking into account the density of water at the experimental temperature.

## **Experimental Workflow Visualization**

The following diagram illustrates the key steps in the experimental determination of the solubility of **beryllium sulfate tetrahydrate**.



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Caption: Experimental workflow for determining the solubility of **beryllium sulfate tetrahydrate**.

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